

Shelf life and storage conditions for 4-(Methylamino)phenol solutions

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Compound of Interest

Compound Name: 4-(Methylamino)phenol

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Technical Support Center: 4-(Methylamino)phenol Solutions

This guide provides researchers, scientists, and drug development professionals with essential information on the shelf life, storage, and troubleshooting for **4-(Methylamino)phenol** solutions (also known as Metol).

Frequently Asked Questions (FAQs)

Q1: What is the recommended shelf life of **4-(Methylamino)phenol** in its solid form and in solution?

The stability of **4-(Methylamino)phenol** differs significantly between its solid and aqueous forms. The solid form is generally stable when stored correctly.^[1] However, aqueous solutions are susceptible to oxidation and have a limited shelf life.^[1] For prepared solutions, some manufacturers suggest a shelf life of 12 months.^[2] For products without a specific expiration date provided by the manufacturer, a standard warranty of one year from the date of shipment is often applicable, with the recommendation for routine inspection by the user to ensure performance.^[3] Due to this limited stability, it is highly recommended to prepare aqueous solutions fresh to ensure optimal performance.^[1]

Q2: What are the optimal storage conditions for **4-(Methylamino)phenol** solutions?

To maximize stability and shelf life, **4-(Methylamino)phenol** solutions should be stored in airtight, light-protecting (amber) bottles.^[1] General storage recommendations are a cool, dry place.^[4] For more stringent control, storing the solution at 2-8°C is also recommended.^[1] It is crucial to keep the container tightly closed when not in use.^{[4][5]}

Q3: How can I determine if my **4-(Methylamino)phenol** solution has degraded?

Visual inspection is the first step in assessing degradation. A fresh, properly prepared solution should be clear and colorless to light tan.^[4] Signs of degradation include a change in color to yellow, brown, or pink, and the formation of a precipitate.^{[4][6][7]} The solid powder may also darken upon exposure to air and light.^[7]

Q4: What causes the degradation of these solutions?

The primary cause of degradation is oxidation, which is accelerated by exposure to air (oxygen) and light.^[4] The compound is also sensitive to moisture and can react with strong acids, strong oxidizers, acid chlorides, and acid anhydrides.^{[4][5][8]} Contact with certain metals, such as aluminum, should be avoided.^[4]

Data Presentation: Storage Conditions Summary

The following tables summarize the recommended storage conditions for **4-(Methylamino)phenol** as a solid and in an aqueous solution.

Table 1: Storage Conditions for Solid **4-(Methylamino)phenol** Sulfate

Parameter	Recommendation	Citations
Temperature	15 – 25 °C	[8][9]
Atmosphere	Store in a dry place.	[1][8]
Light	Protect from light.	[4][10]
Container	Tightly closed container.	

Table 2: Storage Conditions for Aqueous **4-(Methylamino)phenol** Solutions

Parameter	Recommendation	Citations
Temperature	Cool place; 2-8°C recommended.	[1] [4]
Atmosphere	Prepare fresh; if stored, use an airtight container.	[1]
Light	Store in a light-protecting (amber) bottle.	[1]
Container	Airtight glass bottle; avoid plastic for long-term storage and do not use aluminum.	[1] [4] [6]
Incompatibilities	Strong acids, strong oxidizers, acid chlorides, acid anhydrides.	[4] [5]

Troubleshooting Guide

Issue: My **4-(Methylamino)phenol** solution has changed color (e.g., turned yellow/brown).

- Cause: This is a primary indicator of oxidation due to exposure to air or light.[\[4\]](#) It can also be caused by contamination with incompatible materials like strong oxidizers.[\[5\]](#)
- Solution: It is strongly recommended to discard the discolored solution and prepare a fresh batch, ensuring it is stored in a clean, airtight, amber container and protected from light.[\[1\]](#) Using a degraded solution can lead to inconsistent and unreliable experimental results.

Issue: A precipitate has formed in my solution.

- Cause: Precipitation can occur due to the formation of insoluble oxidation products.[\[6\]](#) It may also indicate that the concentration of the solution is too high for the storage temperature, leading to crystallization.
- Solution: Do not use the solution. The precipitate is likely a contaminant or an oxidation by-product that will interfere with experiments.[\[6\]](#) Discard the solution and prepare a new one, ensuring the compound is fully dissolved during preparation.

Issue: My experimental results are inconsistent when using this solution.

- Cause: Inconsistent results are often linked to the degradation of the solution. As **4-(Methylamino)phenol** oxidizes, its effective concentration as a reducing agent decreases, leading to variability.
- Solution: Always prepare the solution fresh for critical experiments.[\[1\]](#) If using a stock solution, test its activity against a standard before proceeding. If degradation is suspected, prepare a new solution and compare results.

Experimental Protocols

Protocol for Preparing a 1% (w/v) **4-(Methylamino)phenol** Solution (100 mL)

This protocol is adapted from established laboratory procedures.[\[1\]](#)

Materials:

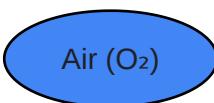
- **4-(Methylamino)phenol** sulfate powder: 1.0 g
- Deionized or distilled water
- 100 mL beaker
- 100 mL Class A volumetric flask
- Magnetic stirrer and stir bar
- Analytical balance
- Spatula and weighing paper
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Weighing: Using an analytical balance, accurately weigh 1.0 g of **4-(Methylamino)phenol** sulfate powder.

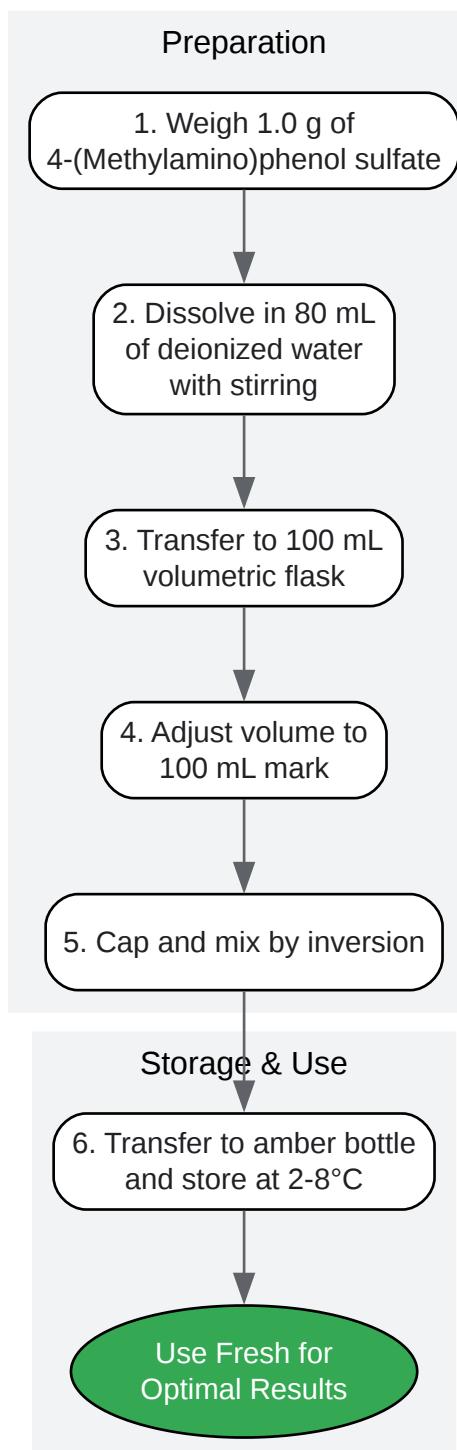
- Dissolution:
 - Add approximately 80 mL of deionized water to the 100 mL beaker containing a magnetic stir bar.
 - Place the beaker on a magnetic stirrer and begin stirring.
 - Slowly add the weighed powder to the water.
 - Continue stirring until the powder is completely dissolved and the solution is clear.
- Final Volume Adjustment:
 - Carefully transfer the dissolved solution from the beaker into the 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the flask to ensure a complete transfer.
 - Add deionized water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Mixing and Storage:
 - Cap the volumetric flask securely and invert it several times to ensure the solution is homogeneous.
 - Transfer the final solution to a clearly labeled, airtight, amber storage bottle.
 - For short-term storage, keep at 2-8°C.^[1] For best results, use the solution immediately after preparation.

Visualizations



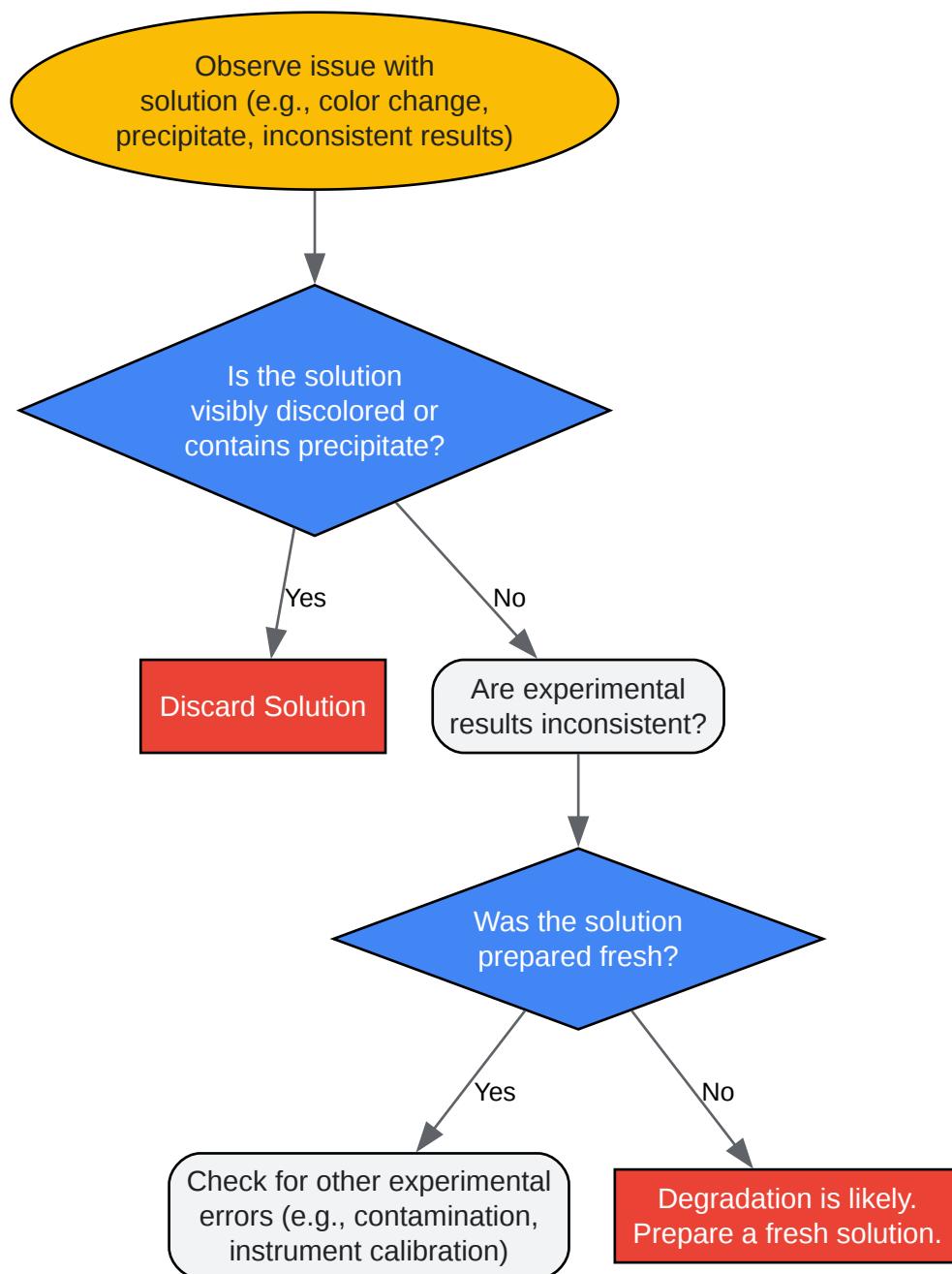
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Caption: Degradation pathway of **4-(Methylamino)phenol** solution via oxidation.



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Caption: Experimental workflow for preparing a 1% (w/v) solution.



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Caption: Troubleshooting decision tree for solution quality issues.

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References

- 1. benchchem.com [benchchem.com]
- 2. midlandsci.com [midlandsci.com]
- 3. 4-(Methylamino)phenol ACS reagent, 99 55-55-0 sigmaaldrich.com
- 4. labdepotinc.com [labdepotinc.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. Metol, hydrolysis | Page 3 | Photrio.com Photography Forums photrio.com
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. carlroth.com [carlroth.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. carlroth.com:443 [carlroth.com:443]
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